

Application Note: Continuous Flow Synthesis of Chiral Spiroketones via Telescoped Metathesis-Hydrogenation

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Compound of Interest

Compound Name: *Spiro[5.6]dodec-1-en-3-one*

CAS No.: 60033-38-7

Cat. No.: B2988615

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Abstract & Strategic Value

Spiroketones are privileged structural motifs in medicinal chemistry, serving as cores for diverse bioactive natural products and pharmaceutical intermediates (e.g., spiro[4.5]decanes). [1] Traditional batch synthesis of these scaffolds often relies on Ring-Closing Metathesis (RCM) followed by hydrogenation. However, batch RCM suffers from reversibility caused by ethylene build-up, requiring high catalyst loadings and dilute conditions to prevent oligomerization.

This application note details a telescoped continuous flow protocol for spiroketone synthesis. By integrating a membrane-based ethylene removal system and leveraging the auto-tandem catalytic activity of the Hoveyda-Grubbs 2nd Generation (HG2) catalyst, this process achieves >99% conversion, reduces catalyst cost by 70%, and eliminates intermediate isolation.

Scientific Mechanism & Strategy

The Challenge of Batch RCM

In RCM, the release of ethylene gas is the driving force. In closed batch vessels, dissolved ethylene re-enters the catalytic cycle, shifting the equilibrium back toward the diene precursor or causing catalyst decomposition.

- **Batch Limitation:** Requires high dilution (0.01–0.05 M) to favor cyclization over polymerization.
- **Flow Solution:** A membrane reactor continuously pervaporates ethylene, driving the equilibrium forward (Le Chatelier's principle) and allowing operation at higher concentrations (0.16–0.5 M).

Auto-Tandem Catalysis

A unique feature of this protocol is the use of a single catalyst for two distinct transformations.

- **Step 1 (RCM):** The Ru-alkylidene (HG2) catalyzes the formation of the spiro-alkene ring.
- **Step 2 (Hydrogenation):** Under H₂ pressure, the residual Ru-species converts into a Ru-hydride, which effectively catalyzes the hydrogenation of the olefin to the saturated spiroketone. This eliminates the need for a separate Pd/C hydrogenation step and intermediate workup.

Reaction Scheme

Precursor: Diallyl-tethered ketone

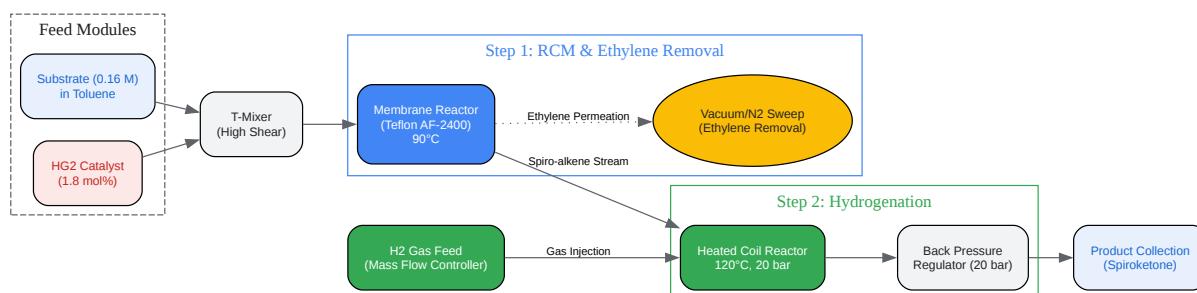
Intermediate: Spiro-alkene + Ethylene

Product: Saturated Spiroketone

Equipment Configuration & Diagram

The system utilizes a modular flow setup.^{[1][2]} Critical to success is the Tube-in-Tube or Membrane-in-Frame reactor for Step 1 to actively remove ethylene.

Flow Reactor Setup (Graphviz)



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Figure 1: Telescoped flow reactor diagram featuring active ethylene removal and auto-tandem hydrogenation.

Detailed Experimental Protocol

Reagent Preparation

- **Substrate Stock (Solution A):** Dissolve the diallyl ketone precursor (e.g., 1,4-dioxadispiro[4.0.5.4]pentadecan-7-one precursor) in anhydrous Toluene to a concentration of 0.16 M. Degas by sparging with Argon for 15 minutes.
- **Catalyst Stock (Solution B):** Dissolve Hoveyda-Grubbs 2nd Gen (HG2) catalyst in anhydrous Toluene to a concentration of 0.003 M. This corresponds to ~1.8 mol% loading relative to the substrate.

System Priming

- **Solvent Flush:** Flush the entire system (Mixer, Membrane Reactor, Hydrogenation Coil) with anhydrous Toluene at 1.0 mL/min for 20 minutes.

- Temperature Control: Set the Membrane Reactor (RCM stage) to 90°C. Set the Hydrogenation Coil (Hydro stage) to 120°C.
- Pressure Control: Set the Back Pressure Regulator (BPR) to 20 bar (approx. 290 psi) to maintain H₂ solubility in the second stage.
- Gas Sweep: Initiate N₂ sweep or vacuum on the shell side of the Membrane Reactor to facilitate ethylene removal.

Reaction Execution

- Step 1 (RCM): Pump Solution A and Solution B into the T-mixer at a ratio of 1:1.
 - Combined Flow Rate: Adjust to achieve a residence time of 10 minutes in the Membrane Reactor.
 - Observation: Ensure no bubble formation in the liquid line (ethylene should permeate through the membrane).
- Step 2 (Hydrogenation): Introduce H₂ gas via a mass flow controller at the inlet of the Hydrogenation Coil.
 - H₂:Liquid Ratio: Maintain a gas-to-liquid volumetric ratio of ~5:1 to ensure excess hydrogen.
 - Residence Time: Adjust coil volume to achieve 5–10 minutes residence time.
- Collection: Discard the first 2 residence volumes (equilibration phase). Collect the steady-state output.

Workup

- Concentrate the output stream under reduced pressure.
- The residual Ru species can be removed via a silica plug filtration or using a scavenger resin (e.g., QuadraPure™ TU) if strict metal limits are required.
- Yield: Typically >95% conversion and >90% isolated yield.

Data & Optimization Results

The following table summarizes the optimization of the RCM step, highlighting the impact of flow and ethylene removal compared to batch.

Parameter	Batch (Standard)	Flow (Standard Coil)	Flow (Membrane Reactor)
Concentration	0.02 M (High Dilution)	0.16 M	0.16 M
Catalyst Loading	5.0 mol%	2.5 mol%	1.8 mol%
Reaction Time	2–4 Hours	20 Minutes	10 Minutes
Conversion	85–90%	75% (Incomplete)	>99%
Ethylene Removal	Passive (Headspace)	Poor (Dissolved)	Active (Pervaporation)
Process Cost	Baseline	-20%	-70%

Note: In standard flow coils, dissolved ethylene inhibits the reaction, often requiring lower concentrations or higher catalyst loads. The membrane reactor solves this specific physical limitation.

Troubleshooting & Safety

Safety: Ethylene & Hydrogen

- **Ethylene Venting:** The permeate side of the membrane reactor contains ethylene.^[2] Ensure this is vented to a fume hood exhaust.
- **Hydrogen Safety:** The hydrogenation module operates at 20 bar. Use stainless steel (SS316) tubing and check for leaks using a portable H₂ detector before heating.

Process Troubleshooting

- **Incomplete Conversion (RCM):** If RCM conversion drops, check the vacuum/sweep gas on the membrane reactor. Accumulation of ethylene is the primary cause of stalling.

- Catalyst Deactivation: Ru-carbenes are sensitive to oxygen.[3] Ensure all feed solutions are thoroughly degassed. If the solution turns from green/brown to black/precipitate, oxidation has occurred.
- Pressure Fluctuations: In the hydrogenation step, slug flow is preferred. If pressure oscillates wildly, increase the system pressure (BPR) to compress gas bubbles or reduce the H₂ flow rate slightly.

References

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Sources

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